

Navigating Lot-to-Lot Variability of GA-017: A Technical Support Guide

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Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to addressing potential lot-to-lot variability of **GA-017**, a potent LATS1/2 kinase inhibitor. By understanding the compound's mechanism of action and implementing robust quality control experiments, users can ensure the consistency and reproducibility of their results.

Frequently Asked Questions (FAQs)

Q1: What is **GA-017** and what is its mechanism of action?

A1: **GA-017** is a small molecule that acts as a potent and selective inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2).[1][2] LATS1/2 are key components of the Hippo signaling pathway, which plays a crucial role in regulating cell proliferation and organ size.[3] By inhibiting LATS1/2, **GA-017** prevents the phosphorylation of Yes-associated protein (YAP) and its paralog, the transcriptional coactivator with PDZ-binding motif (TAZ).[4] This leads to the stabilization and nuclear translocation of YAP/TAZ, where they act as transcriptional co-activators to promote the expression of genes involved in cell proliferation and survival.[3][4]

Q2: What are the common applications of **GA-017**?

A2: **GA-017** has been shown to promote cell proliferation, particularly under 3D culture conditions.^{[1][4]} It enhances the formation and growth of spheroids and organoids, making it a valuable tool for studies in developmental biology, regenerative medicine, and cancer research.^[4] For instance, it has been used to facilitate the ex vivo formation of mouse intestinal organoids.^{[1][4]}

Q3: Why is it important to assess lot-to-lot variability of **GA-017**?

A3: As with any biologically active small molecule, minor variations in the manufacturing process between different production lots can potentially lead to differences in purity, isomeric composition, or the presence of trace impurities. These variations could manifest as changes in the compound's potency and overall biological activity, leading to inconsistent experimental outcomes. Therefore, it is crucial to perform quality control checks on each new lot of **GA-017** to ensure reproducible results.

Q4: What are the key parameters to check when qualifying a new lot of **GA-017**?

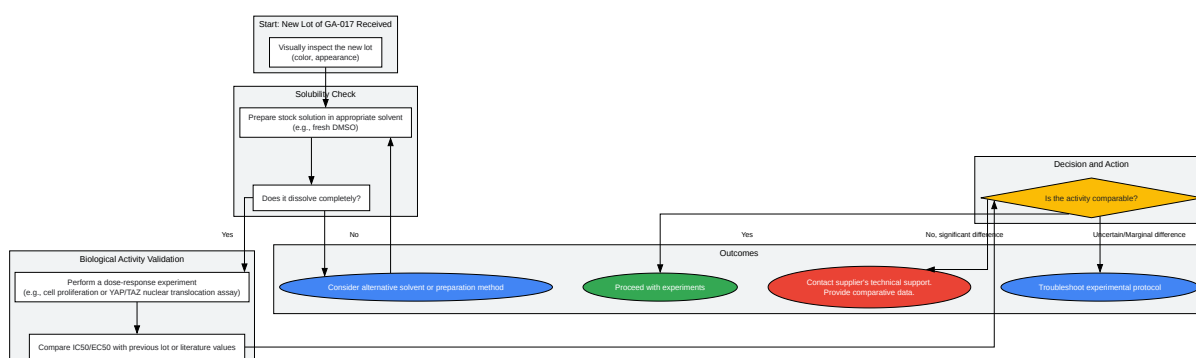
A4: The primary parameter to assess is the biological activity of the new lot. This is typically done by determining its half-maximal inhibitory concentration (IC₅₀) or half-maximal effective concentration (EC₅₀) in a relevant cellular assay and comparing it to the values obtained with a previously validated lot. Visual inspection for any differences in physical appearance (color, crystallinity) and ensuring complete solubilization are also important preliminary checks.

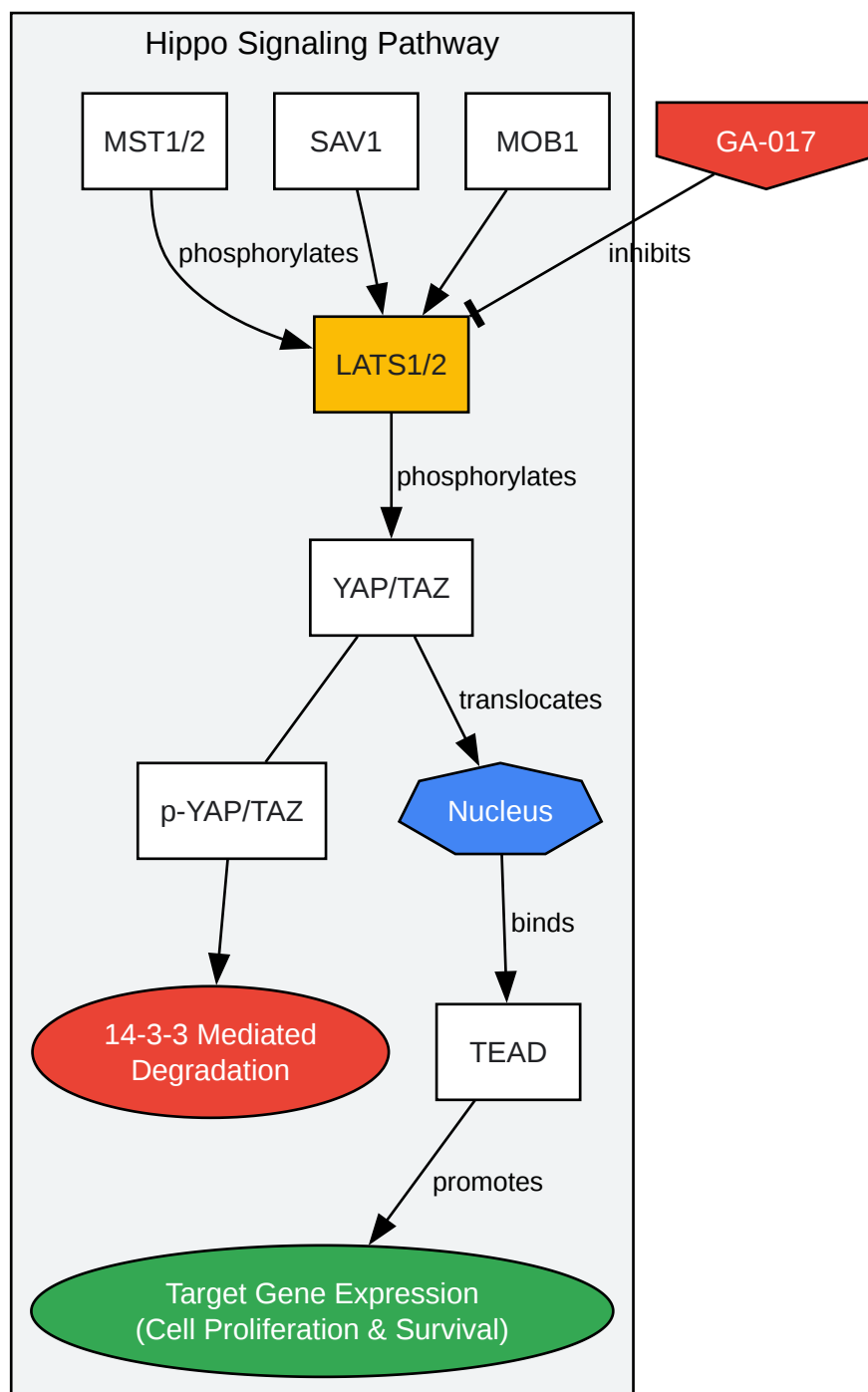
Troubleshooting Guide for Lot-to-Lot Variability

This guide provides a step-by-step approach to identifying and troubleshooting issues arising from potential lot-to-lot variability of **GA-017**.

Visualizing the Troubleshooting Workflow

The following diagram outlines the logical steps to take when you receive a new lot of **GA-017**.





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